

# Quetiapine N-Oxide: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Quetiapine N-Oxide

Cat. No.: B564285

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## Abstract

**Quetiapine N-Oxide** is a prominent metabolite and impurity of the atypical antipsychotic drug Quetiapine. A thorough understanding of its chemical properties, metabolic formation, and analytical characterization is essential for drug development, quality control, and pharmacokinetic studies of Quetiapine. This technical guide provides a detailed overview of **Quetiapine N-Oxide**, including its fundamental chemical data, metabolic pathways, and detailed experimental protocols for its synthesis and analysis.

## Chemical and Physical Data

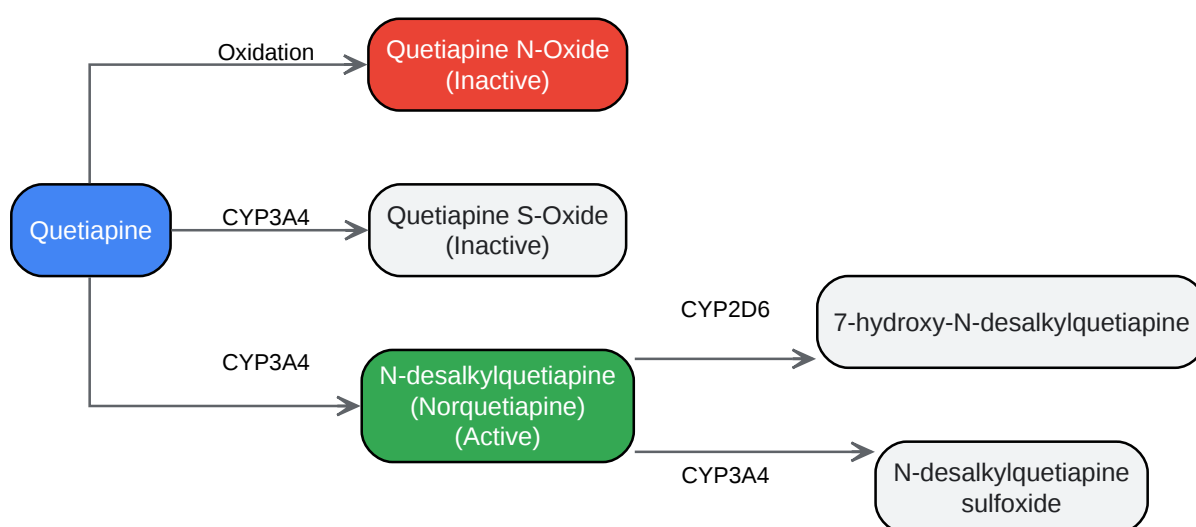
A summary of the key chemical and physical properties of **Quetiapine N-Oxide** is presented below.

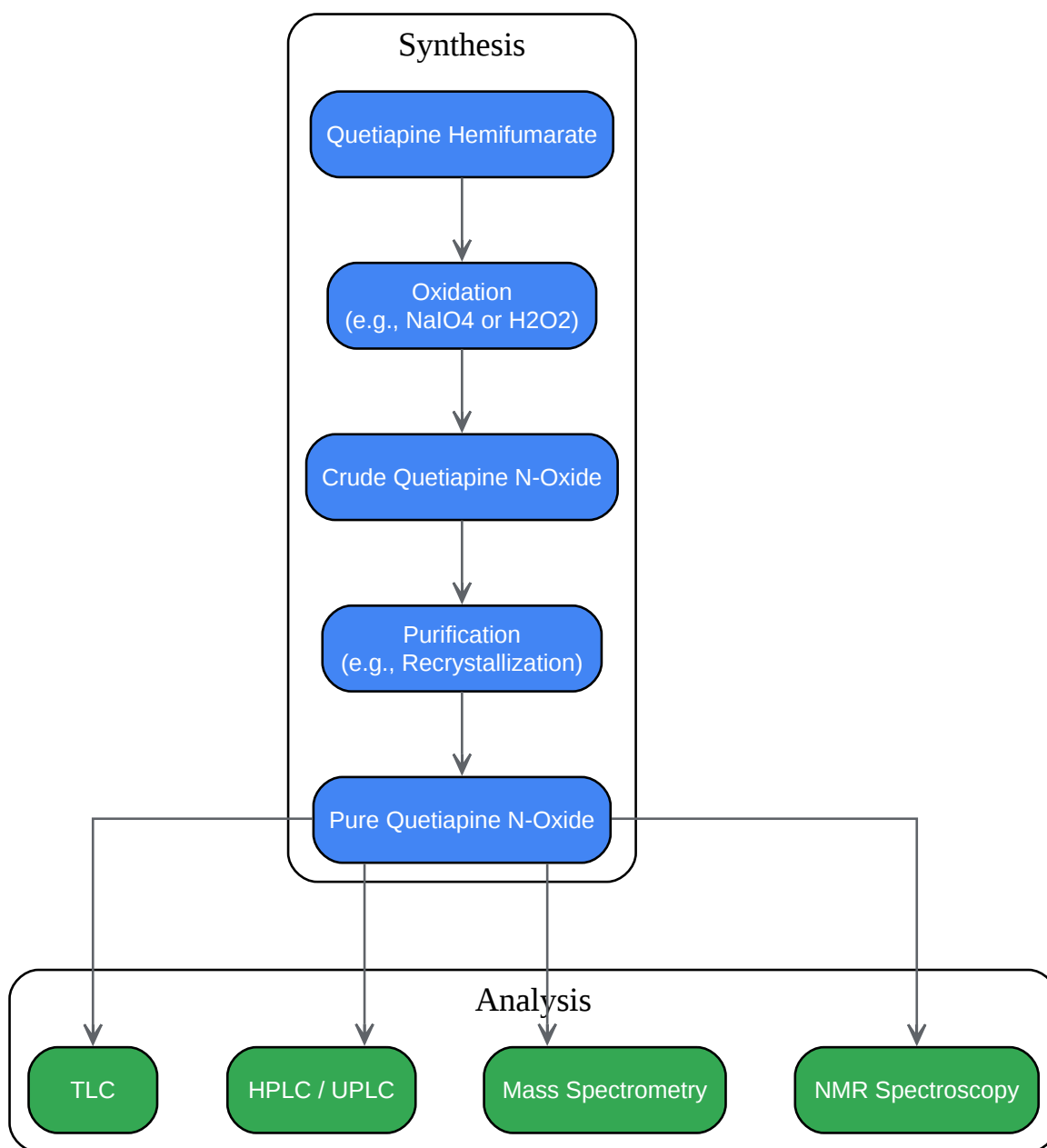
| Property          | Value  | Reference |
|-------------------|--|-----------|
| CAS Number        | 1076199-40-0   | [1]       |
| Molecular Formula | C <sub>21</sub> H <sub>25</sub> N <sub>3</sub> O <sub>3</sub> S                              | [1]       |
| Molecular Weight  | 399.51 g/mol   | [1]       |
| Appearance        | White to Light Brown Solid   | [2]       |
| Melting Point     | >96°C (decomposition)  |           |
| Solubility        | Slightly soluble in Chloroform,<br>DMSO (with sonication), and<br>Methanol (with sonication) |           |

## Metabolic Pathways of Quetiapine

Quetiapine undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. The formation of **Quetiapine N-Oxide** is a result of the oxidation of the piperazine nitrogen atom. While **Quetiapine N-Oxide** is a significant metabolite, it is considered to be pharmacologically inactive. The antidepressant effects of Quetiapine are largely attributed to another active metabolite, N-desalkylquetiapine (norquetiapine).

The metabolic conversion of Quetiapine also leads to other metabolites, including Quetiapine S-Oxide and 7-hydroxyquetiapine. The primary enzyme responsible for the formation of N-desalkylquetiapine is CYP3A4. This active metabolite is further metabolized by CYP2D6 and CYP3A4.





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## References

- 1. Quetiapine N-oxide CRM CAS 1076199-40-0 Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [synthinkchemicals.com](https://synthinkchemicals.com) [[synthinkchemicals.com](https://synthinkchemicals.com)]
- To cite this document: BenchChem. [Quetiapine N-Oxide: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b564285#quetiapine-n-oxide-cas-number-and-molecular-weight>]

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